

Besifovir renal safety comparison TDF TAF

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Besifovir

CAS No.: 441785-25-7

Cat. No.: S627917

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Renal Safety Profile Comparison

The table below summarizes key renal outcomes from recent comparative studies.

Antiviral Agent	Comparison	Key Renal Safety Findings	Study Design & Population	Citation
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| **Besifovir (BSV)** | vs. **Tenofovir Disoproxil Fumarate (TDF)** | ↓ **36%** risk of CKD (aHR: 1.36 for TDF) • IR of CKD: **2.29** (BSV) vs. **3.42** (TDF) per 1,000 person-years • Greater protective effect in patients aged ≥60 years (aHR: 1.62 for TDF) | Retrospective nationwide cohort • 39,950 treatment-naïve CHB patients • Follow-up: 2018-2022 | [1] | | **Besifovir (BSV)** | vs. **Tenofovir Alafenamide (TAF)** | Comparable eGFR decline over 42 months • No significant difference in renal function decline between groups | Multicenter retrospective cohort • 537 treatment-naïve CHB patients • Real-world data | [2] | | **Tenofovir Alafenamide (TAF)** | vs. **Tenofovir Disoproxil Fumarate (TDF)** | • **No cases** of proximal renal tubulopathy (PRT) with TAF vs. **10 cases** with TDF (P<0.001) • Fewer renal adverse event discontinuations (**3/6360** vs. **14/2962**, P<0.001) • More favorable changes in renal biomarkers (CrCl, UACR, RBP:Cr, β2M:Cr) | Integrated analysis of 26 clinical trials • 9,322 adults and children with HIV • 12,519 person-years of TAF exposure | [3] | | **Tenofovir Alafenamide (TAF)** | vs. **Entecavir (ETV)** | No significant difference in incidence of CKD or End-Stage Renal Disease (ESRD) after propensity score matching. | Nationwide analysis • 60,178 treatment-naïve CHB patients with normal renal function | [4] |

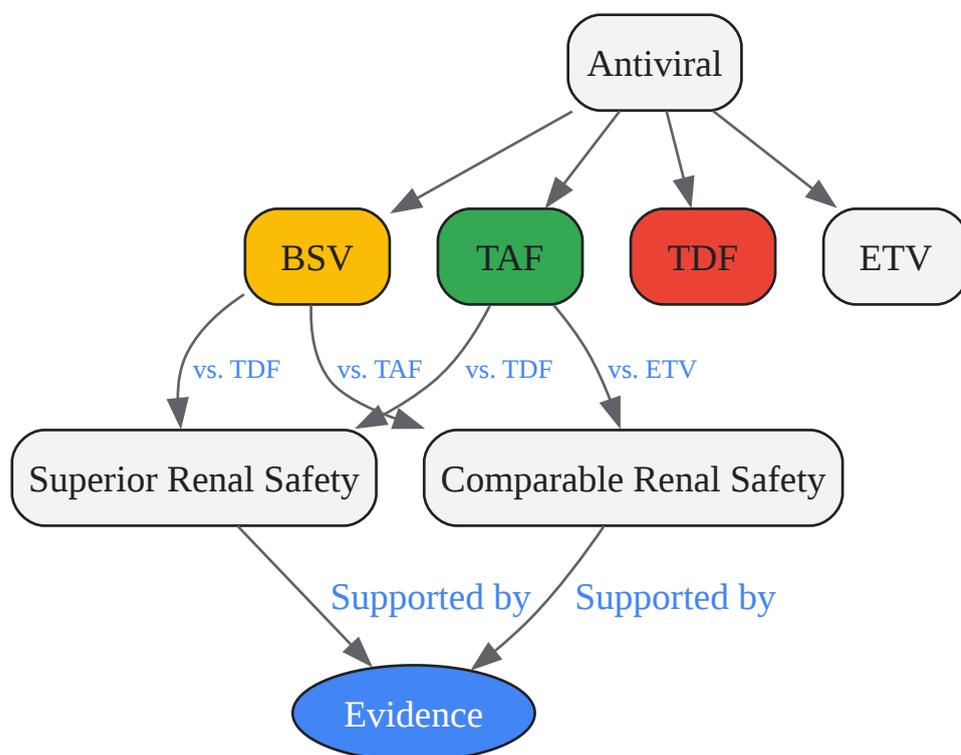
Experimental Protocol Overview

For the key studies cited above, here is a summary of their core methodologies.

- **Nationwide Cohort Study (BSV vs. TDF) [1]**
 - **Data Source:** South Korean Health Insurance Review and Assessment Service (HIRA) national database.
 - **Population:** Treatment-naïve Chronic Hepatitis B (CHB) patients initiating BSV or TDF (2018-2022). Patients with pre-existing CKD, malignancies, or short treatment duration were excluded.
 - **Statistical Analysis:** To balance baseline characteristics, researchers used **Inverse Probability of Treatment Weighting (IPTW)**, creating comparable cohorts of ~20,000 patients each. The primary outcome was incident CKD (stage 3 or higher). **Cox regression analysis** was used to calculate adjusted hazard ratios (aHR).
- **Integrated Clinical Trial Analysis (TAF vs. TDF) [3]**
 - **Data Source:** Pooled data from 26 phase 2 and 3 multicenter clinical trials.
 - **Population:** 9,322 adults and children with HIV, including both treatment-naïve and virologically suppressed patients.
 - **Outcomes Assessed:**
 - **Primary Clinical Outcomes:** Incidence of proximal renal tubulopathy (PRT) and study drug discontinuation due to renal adverse events.
 - **Secondary Biomarker Outcomes:** Changes in serum creatinine, creatinine clearance (CrCl), urine albumin-to-creatinine ratio (UACR), and tubular proteinuria markers (urine retinol binding protein and β 2-microglobulin to creatinine ratios).
 - **Analysis:** Cumulative incidence rates were compared using **Fisher's exact test**. Biomarker changes were analyzed using **linear regression** and **rank analysis of covariance**.

Mechanism and Decision Pathway

The following diagram illustrates the relationship between the antiviral agents and the supporting evidence for renal safety decisions, based on the cited studies.



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Key Insights for Research and Development

- **Consider BSV as a Viable TDF Alternative:** For long-term CHB management, BSV presents a compelling option with robust real-world evidence showing a significantly lower risk of chronic kidney disease compared to TDF, especially in older patients [1].
- **Recognize the Nuance in TAF vs. ETV Comparison:** While earlier, smaller studies suggested ETV might pose a higher renal risk, a large 2025 nationwide analysis found no significant difference in CKD or ESRD incidence between TAF and ETV, indicating a similar renal safety profile [4].
- **Leverage Real-World and Pooled Data:** The strength of these conclusions comes from large-scale, high-power studies. The nationwide cohort and integrated trial analysis provide substantial statistical power to detect differences in relatively rare but clinically significant renal events [1] [3].

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To cite this document: Smolecule. [Besifovir renal safety comparison TDF TAF]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b627917#besifovir-renal-safety-comparison-tdf-taf>]

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